

Safe handling and storage procedures for Tetradecamethylcycloheptasiloxane in the lab

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Compound of Interest

Compound Name: *Tetradecamethylcycloheptasiloxane*

Compound Name: *e*

Cat. No.: *B052647*

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Application Notes and Protocols for Tetradecamethylcycloheptasiloxane

Introduction

Tetradecamethylcycloheptasiloxane, also known as D7, is a cyclic volatile methylsiloxane (cVMS) with the chemical formula C₁₄H₄₂O₇Si₇.^{[1][2][3]} It is primarily used in industrial applications and for scientific research.^[4] While it is not classified as a hazardous substance according to most safety data sheets, proper handling and storage are crucial to ensure laboratory safety and maintain the integrity of the compound.^{[5][6]} These notes provide detailed procedures for the safe handling and storage of **Tetradecamethylcycloheptasiloxane** in a laboratory environment.

Quantitative Data Summary

A summary of the key physical and chemical properties of **Tetradecamethylcycloheptasiloxane** is presented in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₁₄ H ₄₂ O ₇ Si ₇	[1][2][3][7]
Molecular Weight	519.07 g/mol	[1][7]
CAS Number	107-50-6	[1][2][3][5]
Appearance	Colorless, clear liquid	[8][9]
Melting Point	-32°C	[2][9][10][11]
Boiling Point	151°C at 2.7 kPa (20 mmHg)	[2][8][9][10]
Density	0.97 g/cm ³ at 20°C	[2][8][9]
Viscosity	7.57 mm ² /s (kinematic at 40°C), 7.8 mPa·s (dynamic at 38°C)	[8]
Solubility	Slightly soluble in Benzene and Chloroform	[10]
Flash Point	No data available	[8][9]
Toxicity	No data available for acute toxicity (oral, dermal, inhalation), skin corrosion/irritation, serious eye damage/irritation, respiratory or skin sensitization, germ cell mutagenicity, carcinogenicity, reproductive toxicity, STOT-single exposure, STOT-repeated exposure, and aspiration hazard.[4][5][6] One source suggests it may cause eye irritation.[8][9]	

Experimental Protocols

General Handling Protocol for Tetradecamethylcycloheptasiloxane

This protocol outlines the standard procedure for handling **Tetradecamethylcycloheptasiloxane** in a laboratory setting.

1. Personal Protective Equipment (PPE)

- Always wear appropriate PPE, including safety goggles with side shields, chemical-resistant gloves (e.g., nitrile), and a lab coat.[4][5]

2. Engineering Controls

- Work in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any potential vapors.[5]

3. Handling Procedure

- Before use, visually inspect the container for any signs of damage or leaks.
- When transferring the liquid, do so carefully to avoid splashing.
- Use only clean, dry glassware and equipment to prevent contamination.
- Avoid contact with skin and eyes.[5]
- After handling, wash hands thoroughly with soap and water.[8][9]

4. Storage

- Store **Tetradecamethylcycloheptasiloxane** in a tightly closed container.[5][9]
- Keep in a cool, dry, and well-ventilated place away from direct sunlight.[5]
- Store away from incompatible materials, such as strong oxidizing agents.[9]

5. Spill and Waste Disposal

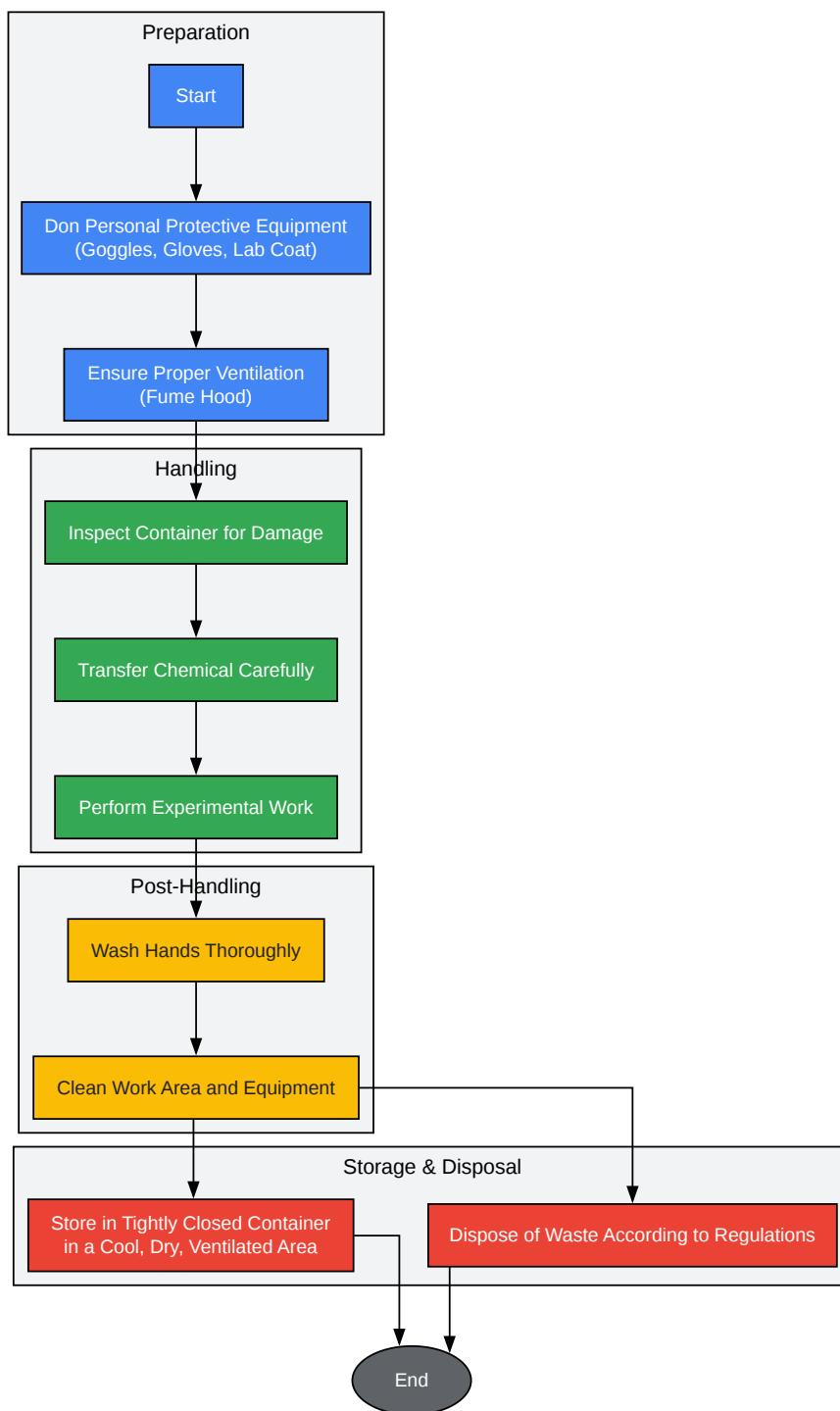
- In case of a small spill, absorb the liquid with an inert material (e.g., sand, vermiculite) and place it in a suitable container for disposal.[9]
- For larger spills, evacuate the area and follow emergency procedures.

- Dispose of waste in accordance with local, state, and federal regulations. Do not discharge into drains or the environment.[4][5]

Visualizations

Safe Handling and Storage Workflow

The following diagram illustrates the logical workflow for the safe handling and storage of **Tetradecamethylcycloheptasiloxane** in a laboratory setting.



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Caption: Workflow for safe handling and storage of **Tetradecamethylcycloheptasiloxane**.

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